Application Notes: Sequential Deposition of Cesium Telluride (Cs_2Te) Photocathodes

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Compound of Interest

Compound Name:	*Cesium telluride*
CAS No.:	*12191-06-9*
Cat. No.:	*B077387*

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Introduction

Cesium Telluride (Cs_2Te) is a robust semiconductor material widely utilized for producing high quantum efficiency (QE) photocathodes, particularly for applications requiring high-brightness electron beams in the ultraviolet (UV) spectrum.[1][2] These photocathodes are integral to the operation of photoinjectors for free-electron lasers (FELs) and other advanced accelerator systems.[3][4][5] Cs_2Te offers a favorable balance between high QE, long operational lifetime, and relative resilience to vacuum conditions compared to more sensitive materials like alkali antimonides.[1][2][6] The sequential deposition method is a well-established and reliable technique for fabricating Cs_2Te photocathodes, consistently yielding QEs in the range of 8-18%.[2][4][7][8][9]

This document provides a detailed protocol for the fabrication of Cs_2Te photocathodes using the sequential deposition technique, summarizing key experimental parameters and performance characteristics from various studies.

Principle of Sequential Deposition

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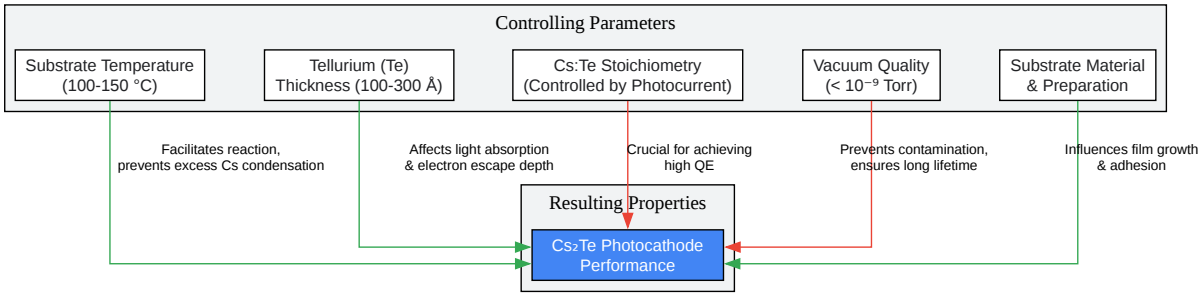
The process involves the sequential thermal evaporation of Tellurium (Te) followed by Cesium (Cs) onto a heated substrate under ultra-high vacuum (UHV) conditions. The substrate is typically maintained at an elevated temperature (100-150 °C) to facilitate the chemical reaction and formation of the stoichiometric Cs_2Te compound.[3][10][11] The growth is monitored in real-time by illuminating the film with a UV lamp and measuring the resulting photocurrent, which provides a direct indication of the photocathode's quantum efficiency.

Key Parameters and Their Influence

The quality and performance of the resulting Cs_2Te photocathode are critically dependent on several experimental parameters. The interplay of these factors determines the final quantum efficiency, stability, and lifetime of the device.



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Caption: Key parameters influencing the final performance of Cs_2Te photocathodes.

Data Presentation: Deposition Parameters and Performance

The following tables summarize quantitative data from various studies on the sequential deposition of Cs_2Te photocathodes.

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Table 1: Summary of Experimental Deposition Parameters

Substrate Material	Substrate Temp. (°C)	Te Thickness (Å)	Cs Deposition Control	Post-Deposition Heating (°C)	Resulting QE (%)	Wavelength (nm)
Molybdenum (Mo)	100 - 110	100 - 300	Photocurrent peak	~170 (optional)	15 - 18	251
Molybdenum (Mo)	120	100	Photocurrent peak	Not specified	8 - 13	254
Stainless Steel	130 - 150	~300 (desired)	Not specified	120 (for rejuvenation)	13	253.7
Niobium (Nb)	Not Specified	15 - 220	Photocurrent peak	Not specified	6 - 13	248
Molybdenum (Mo)	120	100	Photocurrent peak	None	Not specified	253.7

Table 2: General Performance Characteristics

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Parameter	Typical Value / Condition	Notes
Peak Quantum Efficiency (QE)	8% - 18%	Typically achieved in the 250-266 nm wavelength range.[1][2]
Operational Lifetime	Several months	Highly dependent on vacuum conditions and operating current.[1]
Required Vacuum	< 10^{-9} Torr	Fabrication and operation require UHV to prevent contamination.[3]
Rejuvenation	Possible	Heating to 150-200 °C can partially restore QE after contamination.[3][4][5]
Common Substrates	Molybdenum (Mo), Niobium (Nb), Stainless Steel	Mo is the most commonly used substrate.[3][4][8][10]

Protocols: Step-by-Step Experimental Procedure

This section provides a detailed protocol for the fabrication of Cs_2Te photocathodes via sequential deposition.

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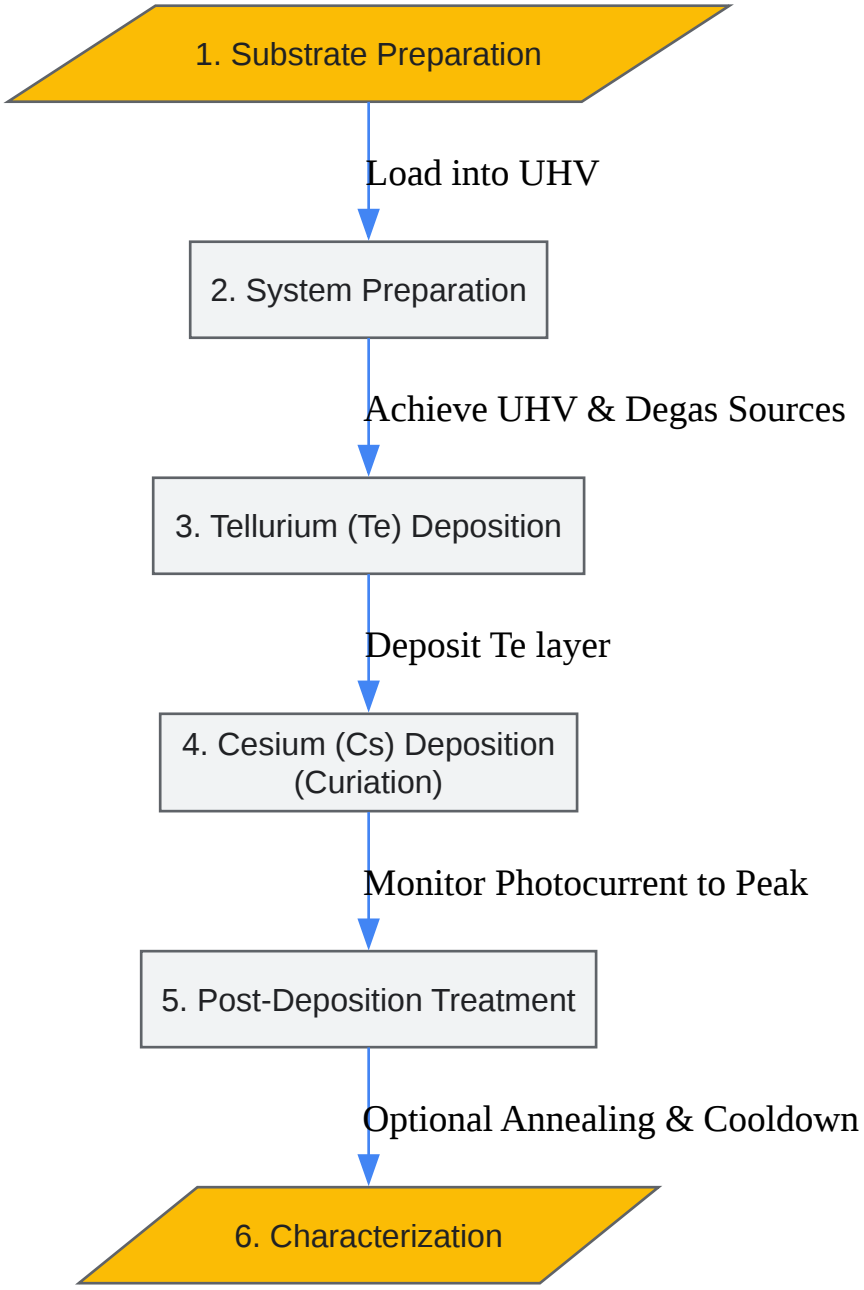

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